

Physical and chemical characteristics of Linalyl benzoate

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Compound of Interest

Compound Name: Linalyl benzoate

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Linalyl Benzoate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Linalyl benzoate (C₁₇H₂₂O₂) is an aromatic ester recognized for its characteristic floral and fruity scent, leading to its widespread use in the fragrance and flavor industries. This technical guide provides an in-depth overview of the physical and chemical characteristics of **linalyl benzoate**, including its physicochemical properties, spectral data, and chemical reactivity. Detailed experimental protocols for its synthesis, purification, and analysis are presented to facilitate its application in research and development. This document aims to serve as a comprehensive resource for professionals in chemistry, pharmacology, and drug development who are interested in the scientific and technical aspects of **linalyl benzoate**.

Introduction

Linalyl benzoate, the ester of linalool and benzoic acid, is a naturally occurring compound found in some essential oils, though it is often synthesized for commercial use.[1] Its pleasant aromatic profile makes it a valuable ingredient in perfumery and as a flavoring agent.[2][3] Beyond its sensory properties, **linalyl benzoate** is of interest for its potential applications in topical formulations due to its soothing characteristics.[4] This guide delves into the core

physical and chemical attributes of **linalyl benzoate**, providing a foundation for its further study and application.

Physical and Chemical Properties

The physical and chemical properties of **linalyl benzoate** are summarized in the tables below, providing a comprehensive overview of its key characteristics.

Physical Properties

Linalyl benzoate is typically a colorless to pale yellow liquid at room temperature with a characteristic floral, balsamic, and fruity odor.^[2]

Property	Value	Reference(s)
Molecular Formula	C ₁₇ H ₂₂ O ₂	[4]
Molecular Weight	258.36 g/mol	[4]
Appearance	Yellowish to amber liquid	[2]
Boiling Point	263 °C at 760 mmHg	[2]
Density	0.978 - 0.999 g/cm ³	[2]
Refractive Index	1.505 - 1.526	[2]
Solubility	Insoluble in water; soluble in organic solvents and oils.	[2]
Flash Point	> 93.3 °C (> 200 °F)	
Vapor Pressure	0.000047 mmHg at 25 °C (estimated)	[3]

Chemical Identifiers

Identifier	Value	Reference(s)
IUPAC Name	3,7-dimethylocta-1,6-dien-3-yl benzoate	[2]
CAS Number	126-64-7	[2]
SMILES	<chem>CC(=CCCC(C)(C=C)OC(=O)C1=CC=CC=C1)C</chem>	[2]
InChIKey	BTJXBZZBBNNTOV-UHFFFAOYSA-N	[2]

Experimental Protocols

Synthesis of Linalyl Benzoate via Schotten-Baumann Reaction

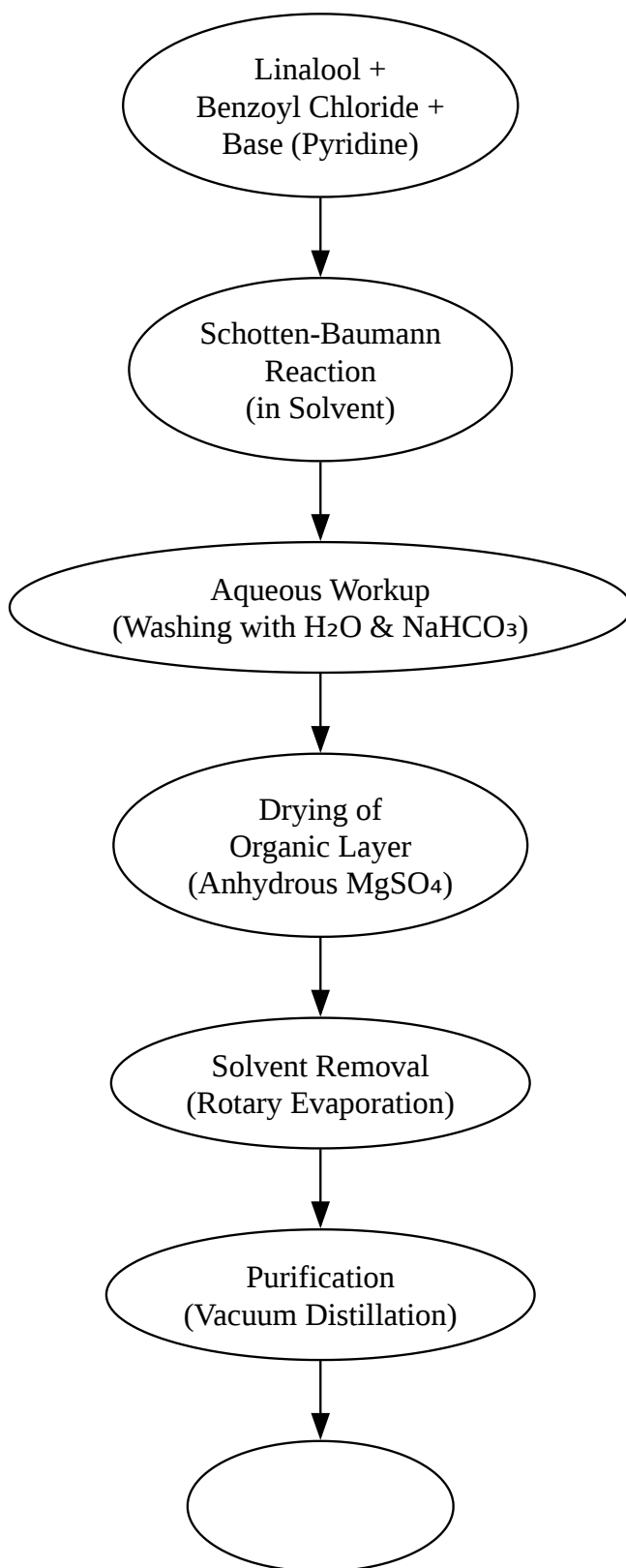
Linalyl benzoate is commonly synthesized through the esterification of linalool with benzoyl chloride, a process known as the Schotten-Baumann reaction.[5][6][7] This reaction is typically carried out in the presence of a base to neutralize the hydrochloric acid byproduct.

Materials:

- Linalool
- Benzoyl chloride
- Pyridine or aqueous sodium hydroxide (as a base)
- Anhydrous diethyl ether or dichloromethane (as a solvent)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Distilled water

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve linalool in an anhydrous solvent (e.g., diethyl ether).
- Add a stoichiometric equivalent of a base (e.g., pyridine) to the solution and cool the flask in an ice bath.
- Slowly add a stoichiometric equivalent of benzoyl chloride from the dropping funnel to the cooled solution with continuous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours to ensure the reaction goes to completion.
- Transfer the reaction mixture to a separatory funnel and wash sequentially with distilled water, saturated sodium bicarbonate solution, and again with distilled water to remove unreacted benzoyl chloride, benzoic acid, and the base.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- The crude **linalyl benzoate** can be further purified by vacuum distillation.



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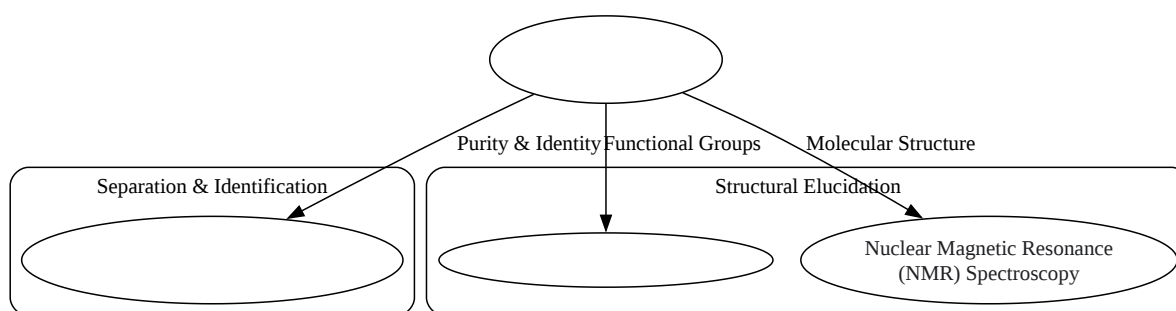
Analytical Characterization

The purity and identity of the synthesized **linalyl benzoate** can be confirmed using various analytical techniques.

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a powerful technique for separating and identifying volatile compounds.[8] A diluted sample of **linalyl benzoate** is injected into the gas chromatograph, where it is vaporized and separated based on its boiling point and affinity for the stationary phase. The separated components then enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fragmentation pattern that can be used to identify the compound.[9]

Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **linalyl benzoate** will show characteristic absorption bands for the ester carbonyl group (C=O) and the aromatic C=C bonds of the benzoate group, as well as the C-O stretching of the ester linkage.

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy provide detailed information about the molecular structure. The ^1H NMR spectrum will show distinct signals for the protons in the linalyl and benzoate moieties, with chemical shifts and coupling patterns that are characteristic of their chemical environment. The ^{13}C NMR spectrum will show signals for each unique carbon atom in the molecule.



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Chemical Reactivity and Stability

Linalyl benzoate is an ester and thus susceptible to hydrolysis under both acidic and basic conditions, which would yield linalool and benzoic acid. It is generally stable under normal storage conditions, but should be protected from strong acids, strong bases, and oxidizing agents.

Applications in Research and Development

The well-defined chemical and physical properties of **linalyl benzoate** make it a useful molecule in various research contexts. Its potential as a skin-soothing agent warrants further investigation in dermatological and cosmetic formulations.[4] Furthermore, its pleasant scent and low volatility make it a candidate for controlled-release fragrance systems. In drug development, it could be explored as a non-active component in topical delivery systems, where its aromatic properties could improve patient compliance.

Conclusion

This technical guide has provided a detailed overview of the physical and chemical characteristics of **linalyl benzoate**. The data presented in a structured format, along with detailed experimental protocols and illustrative diagrams, offer a comprehensive resource for researchers, scientists, and professionals in drug development. A thorough understanding of its properties is crucial for its effective and safe application in various scientific and industrial fields. Further research into its biological activities could unveil new applications for this versatile aromatic ester.

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